

An In-depth Technical Guide on the Bioactivity of Mesuol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Maesol

Cat. No.: B1675900

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Disclaimer: Research on Mesuol is emerging. This document summarizes the currently available preclinical data. Much of the information is based on in vivo and in vitro studies of Mesuol, related compounds from *Mesua ferrea*, and predictive models. Direct clinical trial data for Mesuol is not yet available.

Introduction

Mesuol, a naturally occurring 4-phenylcoumarin isolated from the seed oil of *Mesua ferrea* L. (Nagkesar), is a compound of growing interest in the scientific community.^{[1][2]} Traditionally used in Ayurvedic medicine for its antiseptic and anti-inflammatory properties, recent preclinical studies have begun to shed light on its significant antioxidant and immunomodulatory activities.^{[1][3][4]} This technical guide provides a comprehensive overview of the core bioactivities of Mesuol, with a focus on its mechanism of action as an inhibitor of the Nuclear Factor-kappaB (NF-κB) signaling pathway.^{[5][6][7][8]} This document compiles available quantitative data, details key experimental protocols, and visualizes the underlying molecular interactions to support further research and development.

Quantitative Data Summary

Direct quantitative data for Mesuol's bioactivity is limited in publicly available literature. The following tables summarize key findings from in vivo studies on Mesuol's immunomodulatory

effects and comparative *in vivo* anti-inflammatory data from a related flavonoid and an extract from *Mesua ferrea*.

Table 1: Immunomodulatory Effects of Mesuol in Cyclophosphamide-Induced Immunosuppressed Rats

Assay	Treatment Group	Dose (mg/kg, p.o.)	Observed Effect	Implication
Humoral Immune Response (Antibody Titer)	Normal Control	Vehicle	Normal Baseline	Normal antibody response
Cyclophosphamide Control	Vehicle	Significantly Reduced	Successful immunosuppression	
Mesuol	Low Dose	Increased	Reversal of immunosuppression	
Mesuol	High Dose	Significantly Increased	Dose-dependent immunostimulation	
Cellular Immune Response (Paw Swelling)	Cyclophosphamide Control	Vehicle	Reduced Paw Swelling	Suppressed cell-mediated immunity
Mesuol	Low Dose	Increased Paw Swelling	Restoration of T-cell mediated response	
Neutrophil Adhesion	Control	Vehicle	Baseline Adhesion	Normal neutrophil function
Mesuol	Low Dose	Increased	Stimulation of neutrophil activity	
Phagocytic Activity (Carbon Clearance)	Control	Vehicle	Baseline Index	Normal phagocytic capacity
Mesuol	Low Dose	Increased	Enhancement of phagocytic function	

Source: Data reflects trends and significant dose-dependent effects as described in preclinical studies.[2][3][4]

Table 2: Comparative Anti-inflammatory Effects in Carrageenan-Induced Paw Edema in Rats

Treatment	Dose	Time after Carrageenan	Mean Paw Volume (ml) ± SEM	% Inhibition
Control (Carrageenan)	-	1 hr	0.45 ± 0.02	-
2 hr	0.58 ± 0.03	-		
3 hr	0.72 ± 0.04	-		
4 hr	0.85 ± 0.05	-		
Mesuferrin-A	50 mg/kg	1 hr	0.32 ± 0.02	28.8
2 hr	0.41 ± 0.03	29.3		
3 hr	0.50 ± 0.03	30.5		
4 hr	0.58 ± 0.04	31.7		
Diclofenac	10 mg/kg	1 hr	0.28 ± 0.01	37.7
2 hr	0.35 ± 0.02	39.6		
3 hr	0.42 ± 0.02	41.6		
4 hr	0.48 ± 0.03	43.5		

Source: Data extrapolated from a study on Mesuferrin-A, a bioactive flavonoid also isolated from *Mesua ferrea* L.[5]

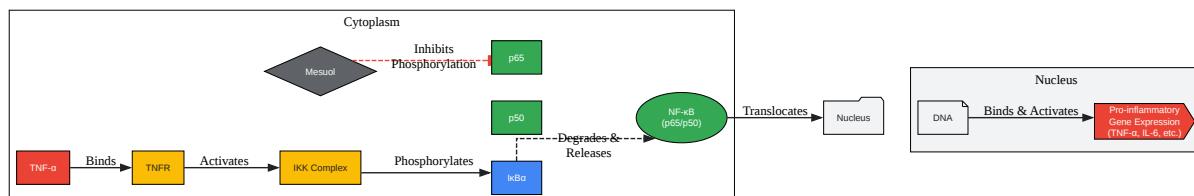
Table 3: Cytotoxic Activity of a 4-Phenylcoumarin from *Mesua ferrea*

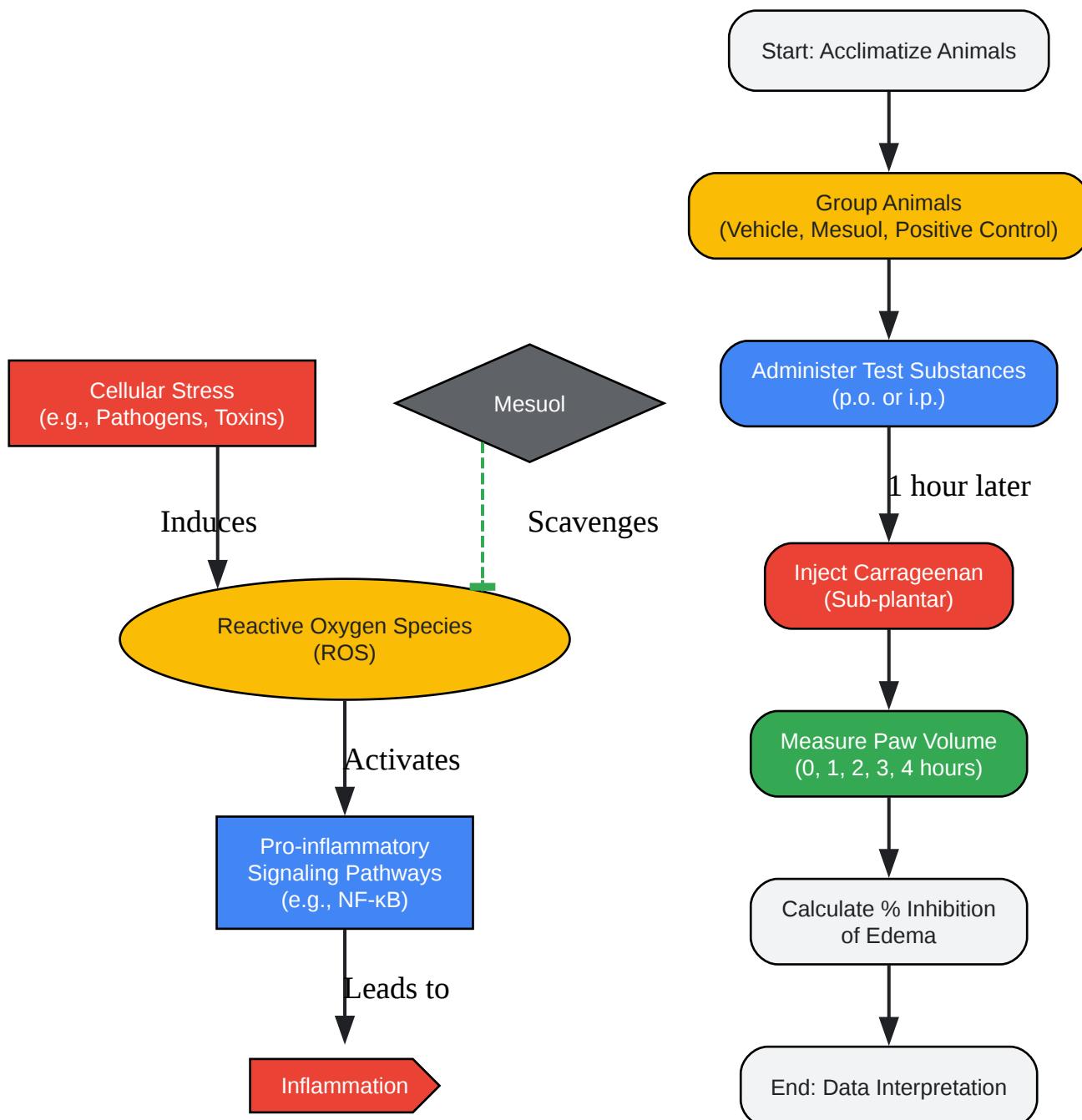
Compound	Cell Line	IC50 (μM)
Compound 9	MDA-MB-231	13.68 ± 1.36
MCF-7		9.27 ± 1.84
HepG2		21.06 ± 1.95
HeLa		7.26 ± 1.68

Source: Data from a study on cytotoxic 4-phenylcoumarins from the flowering buds of *Mesua ferrea*.[9]

Signaling Pathways

The primary mechanism of action for Mesuol's anti-inflammatory and immunomodulatory effects appears to be the inhibition of the NF-κB signaling pathway.[5][6][7] It has been suggested that Mesuol specifically inhibits the phosphorylation and transcriptional activity of the p65 subunit of NF-κB.[6][8]







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- To cite this document: BenchChem. [An In-depth Technical Guide on the Bioactivity of Mesuol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1675900#key-studies-on-maesol-bioactivity>

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